

Solubility of Tetraethylene Glycol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **Tetraethylene glycol**

Cat. No.: **B160287**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **tetraethylene glycol** (TEG) in a range of common organic solvents. **Tetraethylene glycol**, a clear, colorless, and low-volatility liquid, is valued for its hygroscopic nature and its ability to dissolve a wide variety of substances.^[1] Its complete miscibility with water and many organic liquids makes it a versatile solvent and chemical intermediate in numerous applications, including as a plasticizer, a desiccant for natural gas, and in the formulation of inks and dyes.^{[1][2]} In the pharmaceutical industry, its properties are leveraged in drug formulation to enhance the solubility and stability of active ingredients.^[3]

This document presents available quantitative and qualitative solubility data, details experimental protocols for solubility determination, and provides a visual representation of a relevant synthetic workflow involving **tetraethylene glycol**.

Solubility Data

Tetraethylene glycol is widely reported to be completely miscible with a variety of polar organic solvents, meaning it can be mixed in all proportions to form a single liquid phase.^[4] For some less polar or larger molecules, its solubility is limited. The following table summarizes the available solubility data for **tetraethylene glycol** in various organic solvents. It is important to note that precise quantitative data is not always available in the literature, with many sources describing the solubility in qualitative terms.

Solvent Class	Solvent	Chemical Formula	Solubility of Tetraethylene Glycol		Pressure (atm)	Reference(s)
			Temperature (°C)			
Alcohols	Methanol	CH ₃ OH	Miscible in all proportions	25	1	
Ethanol	C ₂ H ₅ OH		Miscible in all proportions	25	1	
Ketones	Acetone	C ₃ H ₆ O	Miscible in all proportions	25	1	
Aromatic Hydrocarbons	Benzene	C ₆ H ₆	Miscible in all proportions	25	1	
Toluene	C ₇ H ₈	89.0 (units not specified)	Not Specified	Not Specified		
O-Dichlorobenzene	C ₆ H ₄ Cl ₂		Miscible in all proportions	25	1	
Chlorinated Hydrocarbons	Carbon Tetrachloride	CCl ₄	62.0 (units not specified)	Not Specified	Not Specified	
Ethers	Diethyl Ether	(C ₂ H ₅) ₂ O	Soluble	Not Specified	Not Specified	
Other Solvents	Monoethanolamine	C ₂ H ₇ NO	Miscible in all proportions	25	1	

Pine Oil	Not Applicable	Miscible in all proportions	25	1
Castor Oil	Not Applicable	Slightly Soluble	Not Specified	Not Specified
Coconut Oil	Not Applicable	Slightly Soluble	Not Specified	Not Specified
Cottonseed Oil	Not Applicable	Slightly Soluble	Not Specified	Not Specified
Linseed Oil	Not Applicable	Slightly Soluble	Not Specified	Not Specified
Olive Oil	Not Applicable	Slightly Soluble	Not Specified	Not Specified
Paraffin Oil	Not Applicable	Slightly Soluble	Not Specified	Not Specified
Heptane	C ₇ H ₁₆	Slightly Soluble	Not Specified	Not Specified

Experimental Protocols

Accurate determination of solubility is crucial for the effective application of **tetraethylene glycol**. Below are detailed methodologies for two common experimental techniques used to quantify the solubility of a liquid solute like TEG in an organic solvent.

Gravimetric Method for Determining Solubility of Liquids

This method is adapted for determining the concentration of a saturated solution of a liquid solute in a liquid solvent at a specific temperature.

Objective: To quantitatively determine the solubility of **tetraethylene glycol** in a given organic solvent at a specified temperature.

Materials:

- **Tetraethylene glycol** (solute)
- Organic solvent of interest
- Thermostatically controlled water bath or incubator
- Analytical balance (accurate to ± 0.0001 g)
- Several sealed, temperature-resistant glass vials
- Calibrated volumetric pipettes
- Evaporating dish or pre-weighed beaker
- Vacuum oven or desiccator

Procedure:

- **Sample Preparation:** In a series of glass vials, add an excess amount of **tetraethylene glycol** to a known volume of the organic solvent. An excess is indicated by the presence of a separate liquid phase after equilibration.
- **Equilibration:** Securely seal the vials and place them in a thermostatic water bath set to the desired temperature. Agitate the vials gently and periodically for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed in the water bath until the two liquid phases have clearly separated.
- **Sample Extraction:** Carefully extract a known volume (e.g., 10 mL) of the solvent phase (the top or bottom layer, depending on the relative densities) using a calibrated pipette. Ensure that no droplets of the undissolved TEG phase are drawn into the pipette.
- **Gravimetric Analysis:**
 - Accurately weigh a clean, dry evaporating dish.

- Dispense the extracted aliquot of the saturated solution into the pre-weighed evaporating dish and weigh it again to determine the total mass of the solution.
- Carefully evaporate the organic solvent from the solution. This should be done in a fume hood. For solvents with high boiling points, a vacuum oven at a controlled temperature below the boiling point of TEG can be used to facilitate evaporation without loss of the solute.
- Once the solvent has been completely evaporated, place the evaporating dish containing the TEG residue in a desiccator to cool to room temperature.
- Weigh the evaporating dish with the residue. Repeat the drying and weighing process until a constant weight is achieved.

- Calculation:
 - Mass of the saturated solution = (Mass of dish + solution) - (Mass of empty dish)
 - Mass of TEG in the aliquot = (Mass of dish + residue) - (Mass of empty dish)
 - Mass of solvent in the aliquot = Mass of the saturated solution - Mass of TEG in the aliquot
 - Solubility (g TEG / 100 g solvent) = (Mass of TEG / Mass of solvent) x 100

Gas Chromatography (GC) Method for Solubility Determination

Gas chromatography offers a highly sensitive and specific method for determining the concentration of a solute in a saturated solution.

Objective: To quantitatively determine the solubility of **tetraethylene glycol** in a given organic solvent using gas chromatography with a flame ionization detector (GC-FID).

Materials:

- Gas chromatograph equipped with a flame ionization detector (GC-FID)
- Appropriate capillary column (e.g., a polar phase column)

- **Tetraethylene glycol** (analytical standard)
- Organic solvent of interest
- A second solvent in which both TEG and the solvent of interest are fully miscible (e.g., methanol or acetone) for standard preparation
- Volumetric flasks and micropipettes for preparing standard solutions
- Autosampler vials
- Syringe filters (if necessary to remove particulate matter)

Procedure:

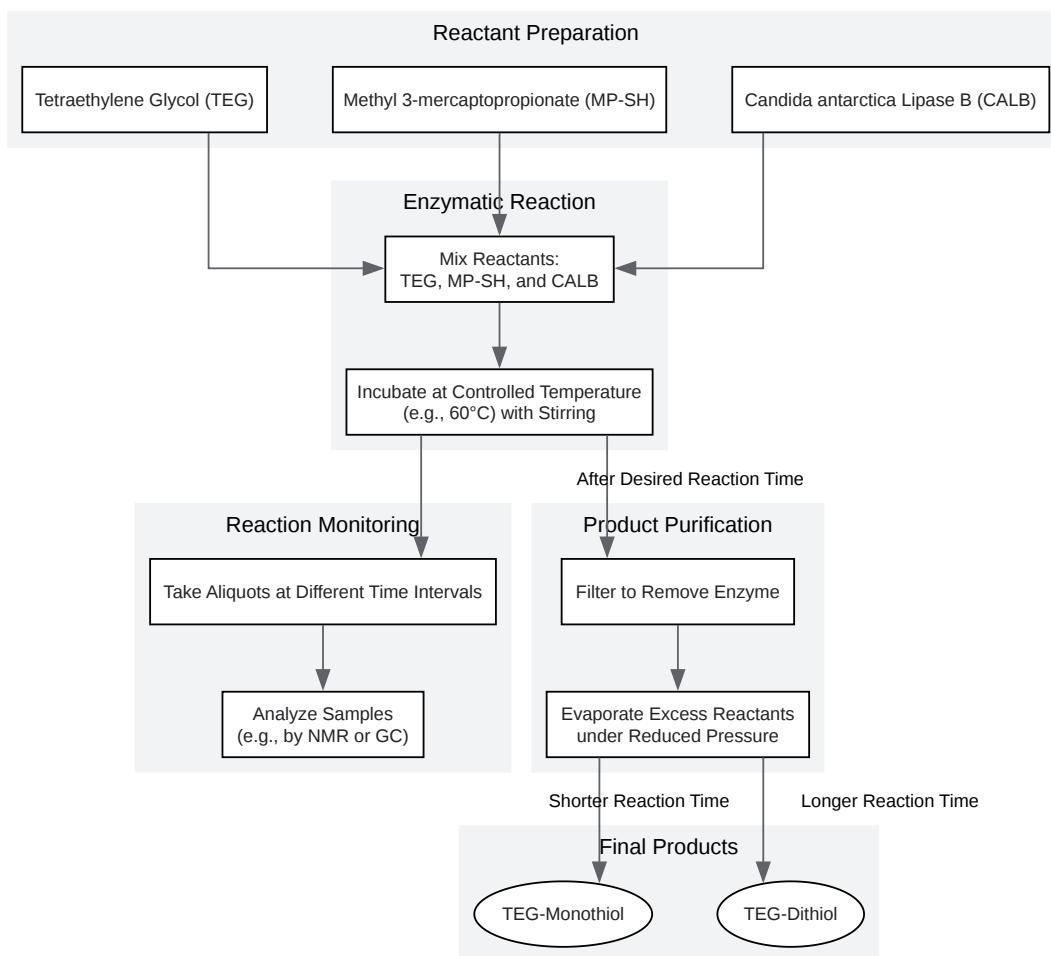
- Preparation of Calibration Standards:
 - Prepare a stock solution of a known concentration of **tetraethylene glycol** in the secondary, fully miscible solvent.
 - Perform a series of dilutions of the stock solution to create a set of calibration standards with concentrations that are expected to bracket the solubility of TEG in the solvent of interest.
- GC Method Development:
 - Develop a GC method that provides good separation and peak shape for both the organic solvent and **tetraethylene glycol**. Key parameters to optimize include the injector temperature, oven temperature program, carrier gas flow rate, and detector settings.
- Calibration Curve:
 - Inject each of the calibration standards into the GC.
 - Record the peak area for **tetraethylene glycol** for each standard.
 - Plot a calibration curve of peak area versus the concentration of **tetraethylene glycol**.

- Preparation of the Saturated Solution:
 - Prepare a saturated solution of TEG in the organic solvent of interest as described in the gravimetric method (steps 1-3).
- Sample Analysis:
 - Carefully extract an aliquot from the solvent phase of the saturated solution.
 - If necessary, dilute the aliquot with the secondary solvent to bring the concentration of TEG within the range of the calibration curve.
 - Inject the prepared sample into the GC using the same method as for the standards.
 - Record the peak area for **tetraethylene glycol**.
- Quantification:
 - Using the calibration curve, determine the concentration of **tetraethylene glycol** in the injected sample.
 - If the sample was diluted, multiply the result by the dilution factor to obtain the concentration in the original saturated solution, which represents the solubility.

Visualization of an Experimental Workflow

The following diagram illustrates the experimental workflow for the enzymatic synthesis of thiol-functionalized **tetraethylene glycol**, a process relevant to bioconjugation and drug delivery systems.

Workflow for Enzymatic Synthesis of Thiol-Functionalized Tetraethylene Glycol

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Caption: Workflow for the enzymatic synthesis of thiol-functionalized TEG.

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References

- 1. researchgate.net [researchgate.net]
- 2. magnumsolvent.com [magnumsolvent.com]
- 3. amipetro.com [amipetro.com]
- 4. TETRAETHYLENE GLYCOL - Ataman Kimya [atamanchemicals.com]
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